

Spectroscopic Data for Hemiphroside B: A Search for Elusive Data

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Compound of Interest

Compound Name: *Hemiphroside B*

Cat. No.: *B15589852*

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Despite a comprehensive search of available scientific literature and chemical databases, detailed experimental spectroscopic data (NMR and MS) for **Hemiphroside B** remains elusive. While the existence of this natural product is confirmed, access to its primary characterization data is currently limited.

Hemiphroside B, a phenylethanoid glycoside with the chemical formula $C_{31}H_{38}O_{17}$ and CAS number 165338-28-3, has been identified as a constituent of the plants *Lagotis integra* and *Hemiphragma heterophyllum*. The initial isolation and characterization of **Hemiphroside B** from *Hemiphragma heterophyllum* was reported in a 2004 publication in the "China Journal of Chinese Materia Medica" by Liu Li-Juan and colleagues. This publication is presumed to contain the foundational 1H NMR, ^{13}C NMR, and mass spectrometry data essential for its structural elucidation. However, the full text of this article is not readily accessible through publicly available databases, hindering the retrieval of the specific spectroscopic values.

Subsequent searches for this data in other research articles and spectral databases have not yielded the specific numerical data required to fulfill the request for a detailed technical guide. While general information about the class of phenylethanoid glycosides and typical spectroscopic ranges for their constituent moieties is available, this does not substitute for the specific experimental data of **Hemiphroside B**.

The Path Forward for Researchers

For researchers, scientists, and drug development professionals seeking the spectroscopic data for **Hemiphroside B**, the most direct path would be to obtain the original 2004 publication

from the "China Journal of Chinese Materia Medica." University libraries with extensive international journal subscriptions or document delivery services may be able to provide access to this article.

Without the specific data, a comprehensive technical guide as requested cannot be constructed. The following sections outline the type of information that would be presented had the data been available.

Hypothetical Data Presentation

Had the spectroscopic data been accessible, it would be organized as follows for clarity and comparative analysis.

Mass Spectrometry Data

A table summarizing the key mass spectrometry findings for **Hemiphroside B** would be provided.

Ionization Mode	Mass-to-Charge Ratio (m/z)	Ion Species	Relative Abundance (%)
ESI+	[Data Not Available]	[M+H] ⁺	[Data Not Available]
ESI+	[Data Not Available]	[M+Na] ⁺	[Data Not Available]
HR-ESI-MS	[Data Not Available]	[M+H] ⁺ (Calculated)	[Data Not Available]
HR-ESI-MS	[Data Not Available]	[M+H] ⁺ (Found)	[Data Not Available]

¹H NMR Spectroscopic Data

The proton NMR data would be presented in a table detailing chemical shifts, multiplicities, coupling constants, and assignments.

Position	δH (ppm)	Multiplicity	J (Hz)	Assignment
[Data Not Available]	[Data Not Available]	[Data Not Available]	[Data Not Available]	[Data Not Available]

¹³C NMR Spectroscopic Data

The carbon NMR data would be tabulated to show the chemical shift and assignment for each carbon atom in the molecule.

Position	δ C (ppm)	Assignment
[Data Not Available]	[Data Not Available]	[Data Not Available]

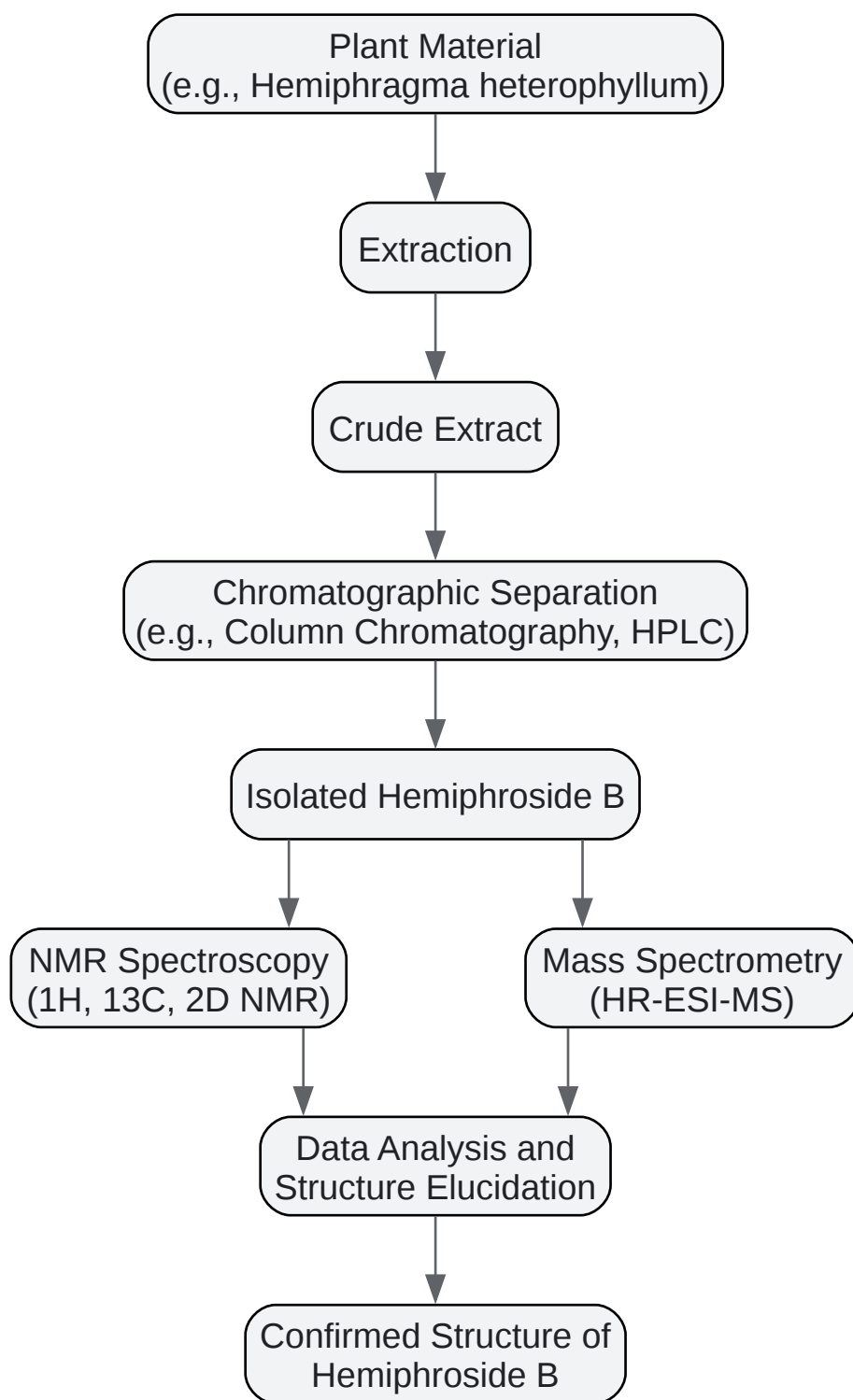
Experimental Protocols

Detailed methodologies for the acquisition of the NMR and MS data would be provided, based on the description in the original research article. This would typically include:

- **Sample Preparation:** Details on the isolation and purification of **Hemiphroside B**, the solvent used for analysis, and the sample concentration.
- **NMR Spectroscopy:** Information on the spectrometer (manufacturer, model, and field strength), the types of NMR experiments performed (e.g., ¹H, ¹³C, COSY, HSQC, HMBC), and the specific parameters for each experiment (e.g., pulse sequences, acquisition times, relaxation delays).
- **Mass Spectrometry:** Description of the mass spectrometer (manufacturer and model), the ionization technique employed (e.g., ESI, MALDI), the scan mode (e.g., full scan, product ion scan), and the relevant instrument settings (e.g., capillary voltage, collision energy).

Visualization of Experimental Workflow

A diagram illustrating the general workflow for the isolation and spectroscopic analysis of a natural product like **Hemiphroside B** would be presented.



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Caption: A generalized workflow for the isolation and structural elucidation of natural products.

In conclusion, while the framework for a comprehensive technical guide on the spectroscopic data of **Hemiphroside B** can be established, the critical quantitative data remains locked behind an access-limited publication. Researchers interested in this compound are encouraged to seek out the original source to obtain the necessary experimental details.

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